

Essential Safety and Operational Guide for Handling DBPR728

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Compound of Interest

Compound Name: DBPR728

Cat. No.: B15584941

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This document provides immediate, essential safety protocols and logistical plans for the laboratory use of **DBPR728**, a potent Aurora A kinase inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal.

DBPR728 is an orally bioavailable acyl-based prodrug of 6K465, which acts as a selective Aurora A (AURKA) inhibitor.^[1] It is under investigation for its potential in treating cancers that overexpress c-MYC and N-MYC.^{[1][2]} As with many kinase inhibitors used in cancer research, it is crucial to handle **DBPR728** with appropriate caution due to its potential biological activity.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **DBPR728**. This is based on standard laboratory practices for potent compounds and information typically found in Safety Data Sheets (SDS) for similar research chemicals.

PPE Component	Specification	Purpose
Hand Protection	Nitrile gloves, double-gloved	To prevent skin contact. Double gloving provides an additional barrier.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if there is a risk of aerosolization.	To avoid inhalation of the compound.

Handling and Storage

Safe handling and proper storage are critical to maintain the integrity of **DBPR728** and to protect laboratory personnel.

Handling:

- Ventilation: Always handle **DBPR728** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- Aerosol Prevention: Avoid actions that could generate dust or aerosols. When weighing or dissolving the compound, do so carefully.

Storage:

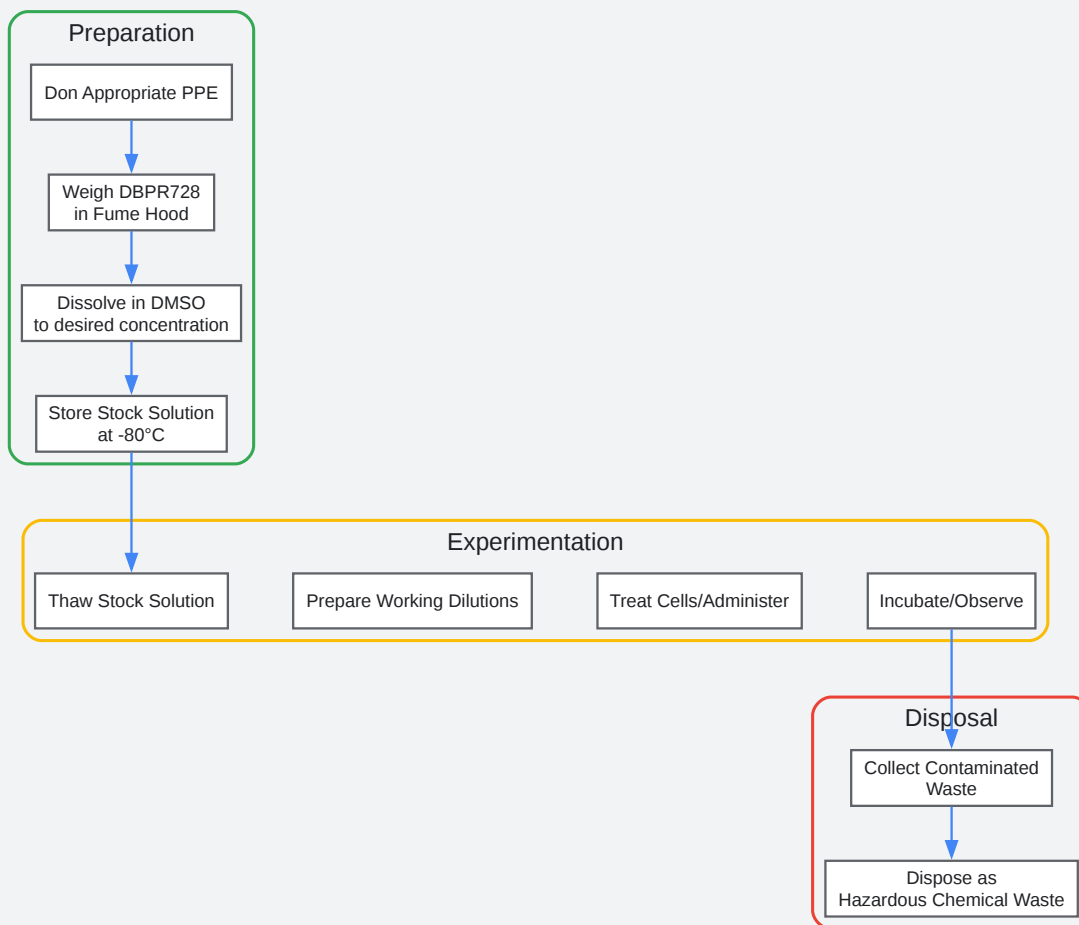
- Temperature: Store the solid powder at -20°C for long-term storage (up to 12 months) or at 4°C for short-term storage (up to 6 months).^[1]

- In Solution: If dissolved in a solvent such as DMSO, store at -80°C for up to 6 months or at -20°C for up to 6 months.[\[1\]](#)
- Container: Keep the container tightly sealed to prevent moisture contamination.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for preparing and using **DBPR728** in a laboratory setting.

DBPR728 Experimental Workflow



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DBPR728 Handling and Experimentation Flow

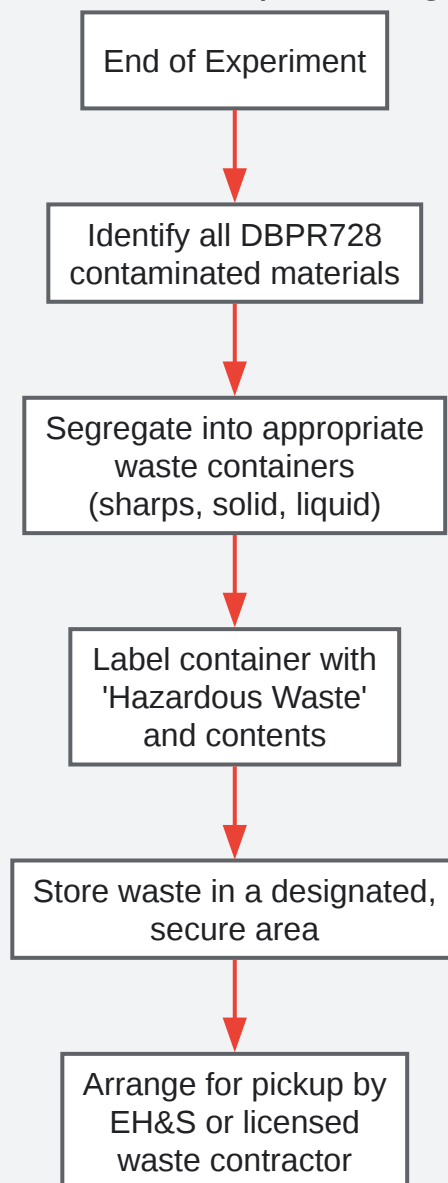
Disposal Plan

Proper disposal of **DBPR728** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

- **Waste Categorization:** All materials that have come into contact with **DBPR728**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and personal protective equipment, should be considered hazardous chemical waste.
- **Containment:** Collect all waste in designated, clearly labeled, and sealed containers.
- **Disposal Route:** Dispose of the hazardous waste in accordance with your institution's and local environmental regulations. Do not dispose of **DBPR728** down the drain or in the regular trash.

The following diagram outlines the logical steps for the disposal of **DBPR728** waste.

DBPR728 Disposal Logic



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DBPR728 Waste Disposal Procedure

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References

- 1. ehs.princeton.edu [ehs.princeton.edu]
- 2. Safety Data Sheets (SDSs) | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
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